

In-Depth Technical Guide: Molecular Weight of 4-Bromo-2-(bromomethyl)-1-iodobenzene

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Compound of Interest

Compound Name: 4-Bromo-2-(bromomethyl)-1-iodobenzene

Cat. No.: B1337891

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For: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight determination for the compound **4-Bromo-2-(bromomethyl)-1-iodobenzene**, a crucial parameter for experimental design and analysis in research and development.

Compound Identification

The first step is to ascertain the precise molecular formula from the chemical name.

- Core Structure: The "-benzene" suffix indicates a C₆ aromatic ring.
- Substituents:
 - 1-iodo-: An iodine atom (I) is attached to the first carbon of the ring.
 - 4-Bromo-: A bromine atom (Br) is attached to the fourth carbon.
 - 2-(bromomethyl)-: A -CH₂Br group is attached to the second carbon.

By assembling these components, the molecular formula is determined to be C₇H₅Br₂I.^{[1][2][3][4][5]}

Atomic Weight Data

To calculate the molecular weight, the standard atomic weights of the constituent elements are required. These values are based on isotopic abundances.

Element	Symbol	Standard Atomic Weight (g/mol)
Carbon	C	~12.011
Hydrogen	H	~1.008
Bromine	Br	~79.904[6][7][8][9]
Iodine	I	~126.904[10][11][12]

Note: The atomic weights for Carbon[13][14][15][16] and Hydrogen[17][18][19][20][21] are well-established values.

Molecular Weight Calculation

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule.

$$\text{MW} = (7 \times \text{AW}_\text{C}) + (5 \times \text{AW}_\text{H}) + (2 \times \text{AW}_\text{Br}) + (1 \times \text{AW}_\text{I})$$

Substituting the atomic weights:

- $\text{MW} = (7 \times 12.011) + (5 \times 1.008) + (2 \times 79.904) + (1 \times 126.904)$
- $\text{MW} = 84.077 + 5.040 + 159.808 + 126.904$
- $\text{MW} \approx 375.829 \text{ g/mol}$

Commercial suppliers of this compound report a molecular weight of approximately 375.82 g/mol or 375.83 g/mol .[1][2][3][5]

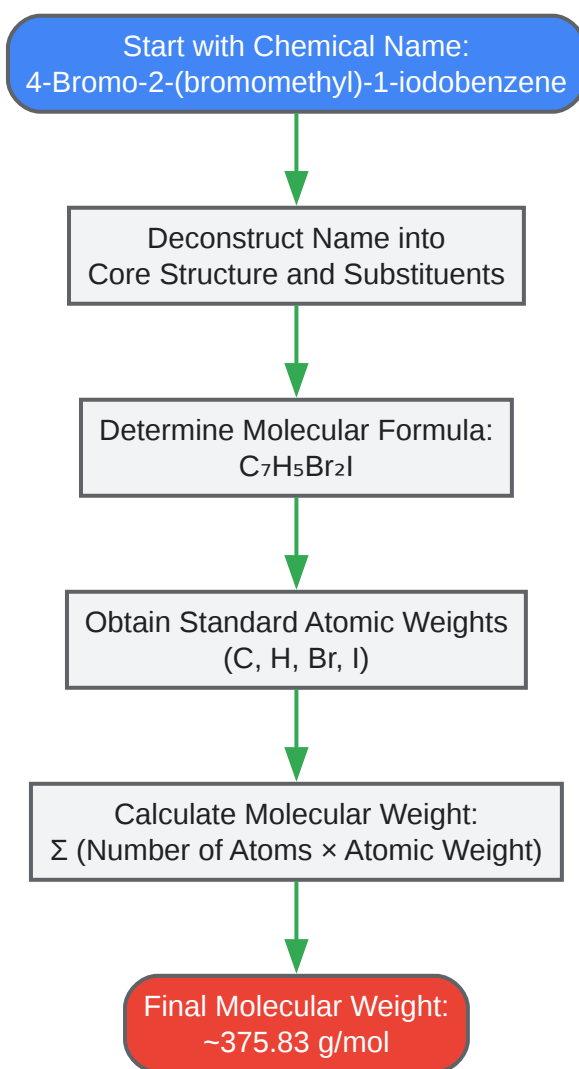
Data Summary

The quantitative data for **4-Bromo-2-(bromomethyl)-1-iodobenzene** is summarized below.

Parameter	Value
Molecular Formula	C ₇ H ₅ Br ₂ I
Molar Mass	~375.83 g/mol
Elemental Composition	
Carbon (C)	7 atoms
Hydrogen (H)	5 atoms
Bromine (Br)	2 atoms
Iodine (I)	1 atom

Logical Workflow for Molecular Weight Determination

The process for determining the molecular weight of a chemical compound from its name is a sequential and logical workflow. This can be visualized as follows:



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Caption: Workflow for calculating molecular weight from a chemical name.

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